

Applications of "4-Isocyanato-4-(thiophen-2-yl)oxane" in polymer chemistry

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Compound of Interest

Compound Name: 4-Isocyanato-4-(thiophen-2-yl)oxane

Cat. No.: B1614128

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Compound Not Identified: "4-Isocyanato-4-(thiophen-2-yl)oxane"

Extensive searches for the chemical compound "4-Isocyanato-4-(thiophen-2-yl)oxane" have not yielded any results in scientific literature or chemical databases. This suggests that the provided name may be incorrect, may refer to a novel or unpublished compound, or contains a typographical error.

The systematic name itself presents some ambiguity. An "oxane" typically refers to a tetrahydropyran ring, and the specified substitution pattern is unusual. Without a correct chemical structure or a valid name, it is not possible to provide the requested detailed application notes, experimental protocols, or data related to its use in polymer chemistry.

Researchers, scientists, and drug development professionals are advised to verify the chemical name and structure of the compound of interest. Once a valid chemical name is provided, a comprehensive search for its applications in polymer chemistry can be initiated.

To proceed, please provide a corrected chemical name, CAS number, or a representation of the chemical structure (e.g., SMILES or IUPAC name).

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